

Spectroscopic Characterization of 4-Isobutylpyrimidine: A Technical Guide

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Compound of Interest

Compound Name: 4-Isobutylpyrimidine

Cat. No.: B13107023

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For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of the expected spectroscopic data for the heterocyclic compound **4-isobutylpyrimidine**. In the absence of directly published experimental spectra for this specific molecule, this document leverages fundamental principles of nuclear magnetic resonance (NMR) spectroscopy, infrared (IR) spectroscopy, and mass spectrometry (MS), complemented by spectral data from analogous 4-alkyl-substituted pyrimidines and pyridines. The guide is designed to serve as a predictive and interpretive resource for researchers working with or synthesizing **4-isobutylpyrimidine**, offering detailed insights into the anticipated spectral features and their correlation to the molecular structure. This includes predicted data tables, discussions on experimental protocols, and graphical visualizations of key spectroscopic principles.

Introduction

The pyrimidine nucleus is a fundamental heterocyclic scaffold found in a vast array of biologically active molecules, including nucleic acids and numerous pharmaceuticals. The substitution pattern on the pyrimidine ring plays a crucial role in modulating the

physicochemical properties and biological activity of these compounds. **4-Isobutylpyrimidine**, an alkyl-substituted pyrimidine, represents a simple yet important structure for understanding the influence of aliphatic side chains on the spectroscopic and electronic properties of the pyrimidine core.

Accurate structural elucidation through spectroscopic methods is a cornerstone of modern chemical research and drug development. This guide provides a detailed analysis of the expected ^1H NMR, ^{13}C NMR, IR, and MS data for **4-isobutylpyrimidine**. By understanding the predicted spectral characteristics, researchers can more efficiently identify this compound, confirm its synthesis, and assess its purity.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is arguably the most powerful tool for the structural elucidation of organic molecules, providing detailed information about the chemical environment of each nucleus.

Experimental Protocol: ^1H and ^{13}C NMR

High-resolution ^1H and ^{13}C NMR spectra of **4-isobutylpyrimidine** would typically be acquired on a 400 MHz or higher field spectrometer.

Sample Preparation:

- Dissolve approximately 5-10 mg of the purified **4-isobutylpyrimidine** in 0.5-0.7 mL of a deuterated solvent (e.g., chloroform- d , CDCl_3). The choice of solvent is critical to avoid obscuring signals from the analyte.
- Add a small amount of an internal standard, such as tetramethylsilane (TMS), to provide a reference signal at 0.00 ppm.
- Transfer the solution to a 5 mm NMR tube.

Instrumental Parameters (Typical):

Parameter	¹ H NMR	¹³ C NMR
Pulse Program	zg30	zgpg30 (proton decoupled)
Number of Scans	16	1024
Spectral Width	12 ppm	220 ppm
Acquisition Time	3.4 s	1.2 s
Relaxation Delay	2.0 s	2.0 s

The causality behind these choices lies in balancing signal-to-noise ratio with experimental time. For the less sensitive ¹³C nucleus, a greater number of scans is required. Proton decoupling is used in ¹³C NMR to simplify the spectrum by removing C-H coupling, resulting in single sharp peaks for each unique carbon atom.

Predicted ¹H NMR Spectrum of 4-Isobutylpyrimidine

The ¹H NMR spectrum of **4-isobutylpyrimidine** is expected to show distinct signals for the protons on the pyrimidine ring and the isobutyl side chain. The chemical shifts are influenced by the electronegativity of the nitrogen atoms in the ring and the inductive effects of the alkyl group.

Table 1: Predicted ¹H NMR Data for **4-Isobutylpyrimidine**

Proton	Predicted Chemical Shift (δ, ppm)	Multiplicity	Coupling Constant (J, Hz)	Integration
H-2	8.9 - 9.1	s (singlet)	-	1H
H-6	8.5 - 8.7	d (doublet)	~5.0	1H
H-5	7.1 - 7.3	d (doublet)	~5.0	1H
-CH ₂ -	2.6 - 2.8	d (doublet)	~7.2	2H
-CH-	2.0 - 2.2	m (multiplet)	-	1H
-CH ₃ (x2)	0.9 - 1.1	d (doublet)	~6.6	6H

Interpretation:

- **Aromatic Protons (H-2, H-5, H-6):** The protons on the pyrimidine ring are expected to appear in the downfield region (7.0-9.5 ppm) due to the deshielding effect of the aromatic ring currents and the two nitrogen atoms. H-2 is anticipated to be the most deshielded, appearing as a singlet. H-5 and H-6 will appear as doublets due to their coupling to each other.
- **Isobutyl Protons:** The methylene protons (-CH₂-) adjacent to the pyrimidine ring will be deshielded relative to a typical alkane and will appear as a doublet due to coupling with the methine proton (-CH-). The methine proton will be a multiplet due to coupling with both the methylene and the two methyl groups. The two equivalent methyl groups (-CH₃) will appear as a doublet, being coupled to the methine proton.

Predicted ¹³C NMR Spectrum of 4-Isobutylpyrimidine

The proton-decoupled ¹³C NMR spectrum will provide information about the carbon skeleton of the molecule.

Table 2: Predicted ¹³C NMR Data for 4-Isobutylpyrimidine

Carbon	Predicted Chemical Shift (δ, ppm)
C-2	157 - 159
C-4	165 - 167
C-6	150 - 152
C-5	118 - 120
-CH ₂ -	45 - 47
-CH-	29 - 31
-CH ₃ (x2)	22 - 24

Interpretation:

- **Pyrimidine Carbons (C-2, C-4, C-6, C-5):** The carbons of the pyrimidine ring are expected in the aromatic region (110-170 ppm). C-2, C-4, and C-6, being directly bonded to nitrogen, will

be significantly downfield. C-4, bearing the isobutyl substituent, is predicted to be the most downfield.

- Isobutyl Carbons: The carbons of the isobutyl group will appear in the aliphatic region of the spectrum (< 50 ppm).

Infrared (IR) Spectroscopy

IR spectroscopy is a valuable technique for identifying the functional groups present in a molecule by measuring the absorption of infrared radiation, which excites molecular vibrations.

Experimental Protocol: Attenuated Total Reflectance (ATR)-FTIR

Modern IR spectra are most conveniently obtained using an ATR-FTIR spectrometer.

- Place a small amount of the liquid or solid sample directly onto the ATR crystal.
- Apply pressure to ensure good contact between the sample and the crystal.
- Record the spectrum, typically in the range of 4000 - 400 cm^{-1} .
- Clean the ATR crystal thoroughly with a suitable solvent (e.g., isopropanol) after the measurement.

This method requires minimal sample preparation and is non-destructive.

Predicted IR Absorption Bands for 4-Isobutylpyrimidine

The IR spectrum of **4-isobutylpyrimidine** will be characterized by absorptions corresponding to the vibrations of the pyrimidine ring and the isobutyl side chain.

Table 3: Predicted Major IR Absorption Bands for **4-Isobutylpyrimidine**

Wavenumber (cm ⁻¹)	Vibration Type	Intensity
3100 - 3000	C-H stretch (aromatic)	Medium
2960 - 2850	C-H stretch (aliphatic)	Strong
1580 - 1550	C=N stretch (ring)	Strong
1500 - 1400	C=C stretch (ring)	Medium-Strong
1470 - 1450	C-H bend (aliphatic)	Medium
~800	C-H out-of-plane bend (aromatic)	Strong

Interpretation:

- The presence of both aromatic C-H stretches (above 3000 cm⁻¹) and strong aliphatic C-H stretches (below 3000 cm⁻¹) is a key diagnostic feature.
- Strong absorptions in the 1600-1400 cm⁻¹ region are characteristic of the C=N and C=C stretching vibrations of the pyrimidine ring.
- The C-H bending vibrations of the isobutyl group will also be present.

Mass Spectrometry (MS)

Mass spectrometry provides information about the molecular weight and fragmentation pattern of a molecule, which is invaluable for confirming its identity.

Experimental Protocol: Electron Ionization Mass Spectrometry (EI-MS)

EI-MS is a common technique for the analysis of relatively small, volatile organic molecules.

- Introduce a small amount of the sample into the mass spectrometer, where it is vaporized.
- Bombard the gaseous molecules with a high-energy electron beam (typically 70 eV).
- The resulting ions are accelerated and separated based on their mass-to-charge ratio (m/z).

- A detector records the abundance of each ion.

Predicted Mass Spectrum of 4-Isobutylpyrimidine

The molecular formula of **4-isobutylpyrimidine** is $C_9H_{12}N_2$. Its molecular weight is 148.21 g/mol .

Molecular Ion (M^+):

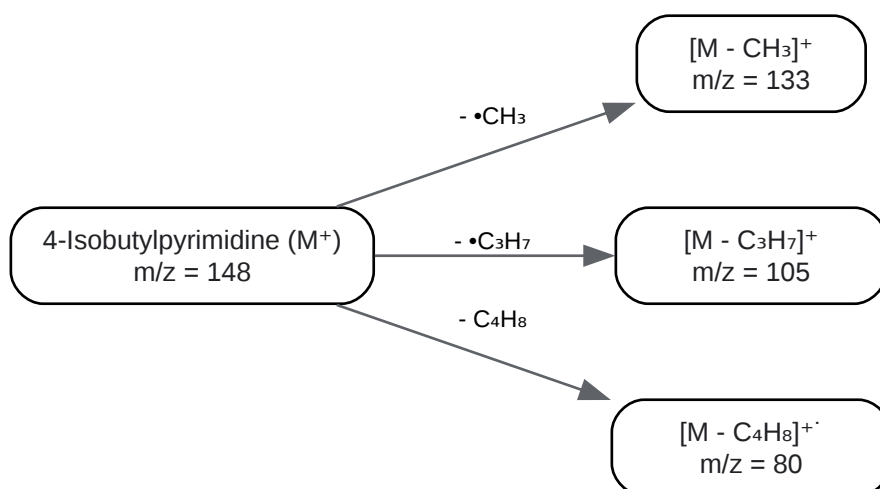
- The mass spectrum should show a molecular ion peak at $m/z = 148$.

Major Fragmentation Pathways:

The fragmentation of **4-isobutylpyrimidine** is expected to be dominated by the loss of fragments from the isobutyl side chain.

- Loss of a methyl radical ($\bullet CH_3$): A significant peak is expected at $m/z = 133$ ($M - 15$), resulting from the cleavage of a methyl group from the isobutyl side chain to form a stable secondary carbocation.
- Loss of a propyl radical ($\bullet C_3H_7$): Cleavage of the bond between the methylene group and the pyrimidine ring can lead to the loss of a propyl radical, resulting in a peak at $m/z = 105$.
- Loss of isobutylene (C_4H_8): A rearrangement reaction could lead to the loss of a neutral isobutylene molecule, resulting in a peak corresponding to the pyrimidine radical cation at $m/z = 80$.

Fragmentation Pathway Diagram



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